

Application Notes and Protocols: Tellurite Reduction Test for Mycobacterium Species Differentiation

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Compound of Interest

Compound Name: *Potassium tellurite*

CAS No.: 7790-58-1

Cat. No.: B1213497

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Introduction

The tellurite reduction test is a biochemical assay used in the differentiation of Mycobacterium species. This test is particularly useful in distinguishing members of the Mycobacterium avium complex (MAC) and rapidly growing mycobacteria from other non-chromogenic, slow-growing species. The principle of the test is based on the ability of certain mycobacteria to reduce colorless **potassium tellurite** (K_2TeO_3) to black, metallic tellurium (Te^0) through the action of intracellular reductases. The resulting black precipitate provides a clear visual indication of a positive reaction.

Principle of the Test

Certain species of Mycobacterium possess enzymes, broadly referred to as tellurite reductases, that catalyze the reduction of tellurite ions. This reduction is a detoxification process, as tellurite is toxic to most microorganisms. The enzymatic reaction involves the

transfer of electrons to the tellurite ion, resulting in the formation of insoluble, black metallic tellurium, which accumulates within and around the bacterial cells.

Data Presentation

The following table summarizes the expected tellurite reduction results for various *Mycobacterium* species. It is important to note that comprehensive quantitative data on the percentage of positive strains and precise time to positivity for all species are not readily available in the public domain. The information provided is based on established qualitative findings.

Mycobacterium Species	Growth Rate	Expected Tellurite Reduction Result	Typical Time to Positivity
M. tuberculosis complex	Slow	Negative	N/A
M. avium complex (MAC)	Slow	Positive	3 - 4 days
M. kansasii	Slow	Negative	N/A
M. marinum	Slow	Variable	Variable
M. simiae	Slow	Negative	N/A
M. gordonae	Slow	Negative	N/A
M. xenopi	Slow	Negative	N/A
M. fortuitum	Rapid	Positive	≤ 3 days
M. chelonae	Rapid	Positive	≤ 3 days
M. abscessus	Rapid	Positive	≤ 3 days
M. smegmatis	Rapid	Positive	≤ 3 days

Experimental Protocols

Materials

- Middlebrook 7H9 Broth
- 0.2% **Potassium Tellurite** solution (sterile)
- Sterile test tubes
- Actively growing cultures of Mycobacterium species on Lowenstein-Jensen (LJ) medium
- Sterile inoculating loops or swabs
- Incubator at 37°C
- Positive Control: Mycobacterium avium subsp. avium (e.g., ATCC 25291)
- Negative Control: Mycobacterium gordonae (e.g., ATCC 14470)

Procedure

- Inoculation: In a biosafety cabinet, inoculate a tube of Middlebrook 7H9 Broth with a heavy inoculum from a fresh, actively growing culture of the Mycobacterium species to be tested. Ensure a turbid suspension.
- Incubation: Incubate the inoculated broth tubes at 37°C for 7 days.
- Addition of Tellurite: After the initial 7-day incubation, add 2 drops of the 0.2% **potassium tellurite** solution to each broth tube. Mix gently.
- Re-incubation: Re-incubate the tubes at 37°C and examine daily for up to 4 days for the appearance of a black precipitate.
- Interpretation:
 - Positive Result: The development of a black precipitate in the bottom of the tube or throughout the medium indicates tellurite reduction.
 - Negative Result: The absence of a black precipitate (the broth may appear brownish, which is considered negative) indicates a negative result.

Quality Control

It is essential to run positive and negative controls with each batch of tests to ensure the reliability of the results.

- Positive Control: *Mycobacterium avium* subsp. *avium* (e.g., ATCC 25291) should produce a black precipitate.
- Negative Control: *Mycobacterium gordonae* (e.g., ATCC 14470) should show no black precipitate.

Visualizations

Experimental Workflow

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